Determining the Half-Life of Actinium-228: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Actinium-228
Cat. No.:	B1201793

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Actinium-228 (^{228}Ac), a beta-emitting radionuclide, is a key member of the Thorium-232 decay series.[1][2] Its relatively short half-life and characteristic gamma emissions make it a subject of interest in various research fields, including nuclear physics and radiopharmaceutical development.[3] An accurate determination of its half-life is crucial for applications in radiation dosimetry, isotope production, and for the calibration of radiation detection instruments. This technical guide provides a comprehensive overview of the methodologies for determining the half-life of **Actinium-228**, tailored for a scientific audience.

Physical Properties and Decay Characteristics

Actinium-228 decays via beta emission to Thorium-228 (^{228}Th).[2] This decay is accompanied by the emission of gamma rays of various energies, which are characteristic of the daughter nucleus in its excited states. The most prominent gamma emission lines for ^{228}Ac are found at energies of 338 keV, 911 keV, and 1588 keV.[4]

The accepted half-life of **Actinium-228** is approximately 6.15 hours.[2][3][4] This value has been determined through various experimental techniques over the years. The decay constant (λ) is related to the half-life ($t_{1/2}$) by the formula: $\lambda = \ln(2) / t_{1/2}$.

Quantitative Half-Life Data for **Actinium-228**

The half-life of **Actinium-228** has been measured by numerous researchers. The following table summarizes some of the reported values.

Reported Half-Life (hours)	Decay Constant (s⁻¹)	Year of Discovery/Report
6.15(2)	$3.130746072989 \times 10^{-5}$	1906
6.14(3)	$3.13(1) \times 10^{-5}$	2020

Note: The numbers in parentheses represent the uncertainty in the last digit.[3][5]

Experimental Protocols for Half-Life Determination

The determination of the half-life of **Actinium-228** can be accomplished using several radiometric techniques. The two most common methods, gamma spectroscopy and Geiger-Müller counting, are detailed below.

Sample Preparation

A crucial first step in the experimental determination of the half-life of ^{228}Ac is the separation of the nuclide from its long-lived parent, Radium-228 (^{228}Ra), which has a half-life of 5.75 years. This is necessary to ensure that the measured activity is solely due to the decay of ^{228}Ac.

One established method involves the use of a "cow" or generator system, where ^{228}Ra is adsorbed onto a stationary phase, and the daughter ^{228}Ac can be selectively eluted.[1] Chemical separation techniques, such as precipitation and solvent extraction, can also be employed to isolate **Actinium-228**.[6] For instance, after allowing for the in-growth of ^{228}Ac from a ^{228}Ra source, the actinium can be co-precipitated with a carrier like lanthanum oxalate.

Method 1: Gamma-Ray Spectroscopy

Gamma-ray spectroscopy is a highly effective method for determining the half-life of gamma-emitting radionuclides like **Actinium-228**. This technique allows for the selective measurement of the activity of ^{228}Ac by focusing on its characteristic gamma-ray peaks, thus minimizing interference from other radionuclides.

Materials and Equipment:

Tech Support

- High-Purity Germanium (HPGe) or Sodium Iodide (NaI(Tl)) gamma-ray detector

- Multichannel Analyzer (MCA)

- Lead shielding to reduce background radiation

- Calibrated gamma-ray sources for energy and efficiency calibration (e.g., ^{137}Cs, ^{60}Co)

- **Actinium-228** sample

Procedure:

- System Setup and Calibration:

  - Position the gamma-ray detector within the lead shield.

  - Perform an energy calibration of the spectrometer using standard sources with well-known gamma-ray energies.

  - Perform an efficiency calibration to determine the detector's response as a function of gamma-ray energy.

- Background Measurement:

  - Acquire a background spectrum for a sufficient amount of time to obtain statistically significant data. This will be subtracted from the sample spectra.

- Data Acquisition:

  - Place the prepared **Actinium-228** sample at a reproducible distance from the detector.

  - Acquire a series of gamma-ray spectra at regular time intervals. The duration of each measurement and the total measurement time should be chosen based on the expected half-life of approximately 6.15 hours. For example, spectra could be acquired every 30 minutes for a total of 24 hours.

- Data Analysis:

- For each spectrum, identify the full-energy peak corresponding to a prominent gamma-ray of ^{228}Ac (e.g., 911 keV).

- Determine the net peak area (total counts in the peak minus the background counts) for this peak in each spectrum. The net peak area is directly proportional to the activity of the sample at the time of measurement.

- Correct the net peak areas for the decay that occurred during the acquisition time of each spectrum.

- Plot the natural logarithm of the corrected net peak area (ln(A)) versus the time at which each measurement was started.

- Perform a linear least-squares fit to the data points. The slope of the resulting line will be equal to the negative of the decay constant (λ).

- Calculate the half-life using the formula: $t_{1/2}$ = -ln(2) / slope.

Method 2: Geiger-Müller (GM) Counting

Geiger-Müller counting is a simpler and more widely available technique for measuring beta activity. Since **Actinium-228** is a beta emitter, a GM counter can be used to monitor its decay over time.
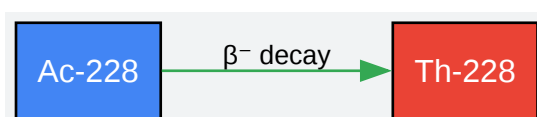
Materials and Equipment:

- Geiger-Müller tube with a thin end-window, suitable for beta particle detection

- Scaler or rate meter

- High-voltage power supply for the GM tube

- Sample holder with reproducible geometry

- **Actinium-228** sample

Procedure:

Tech Support

- Determination of Operating Voltage:

  - Place a long-lived beta source near the GM tube.

  - Gradually increase the high voltage applied to the tube while recording the count rate.

  - Plot the count rate as a function of the applied voltage to determine the "plateau" region, where the count rate is relatively independent of the voltage.

  - Set the operating voltage to a value within the first third of this plateau.

- Background Measurement:

  - Remove all radioactive sources from the vicinity of the detector.

  - Measure the background count rate for a sufficiently long period to obtain good statistics. This background rate will be subtracted from all subsequent sample measurements.

- Dead Time Correction:

  - Determine the dead time of the GM counter using a method such as the two-source method. The dead time is the period after a detection event during which the counter is unable to record another event. All measured count rates must be corrected for dead time to obtain the true count rates.

- Data Acquisition:

  - Place the prepared **Actinium-228** sample in the sample holder at a fixed distance from the GM tube window.

  - Record the number of counts over a series of fixed time intervals (e.g., every 15-30 minutes) for a duration of several half-lives (e.g., 18-24 hours).

- Data Analysis:

  - Calculate the count rate for each measurement interval.

  - Subtract the background count rate from each measured count rate.
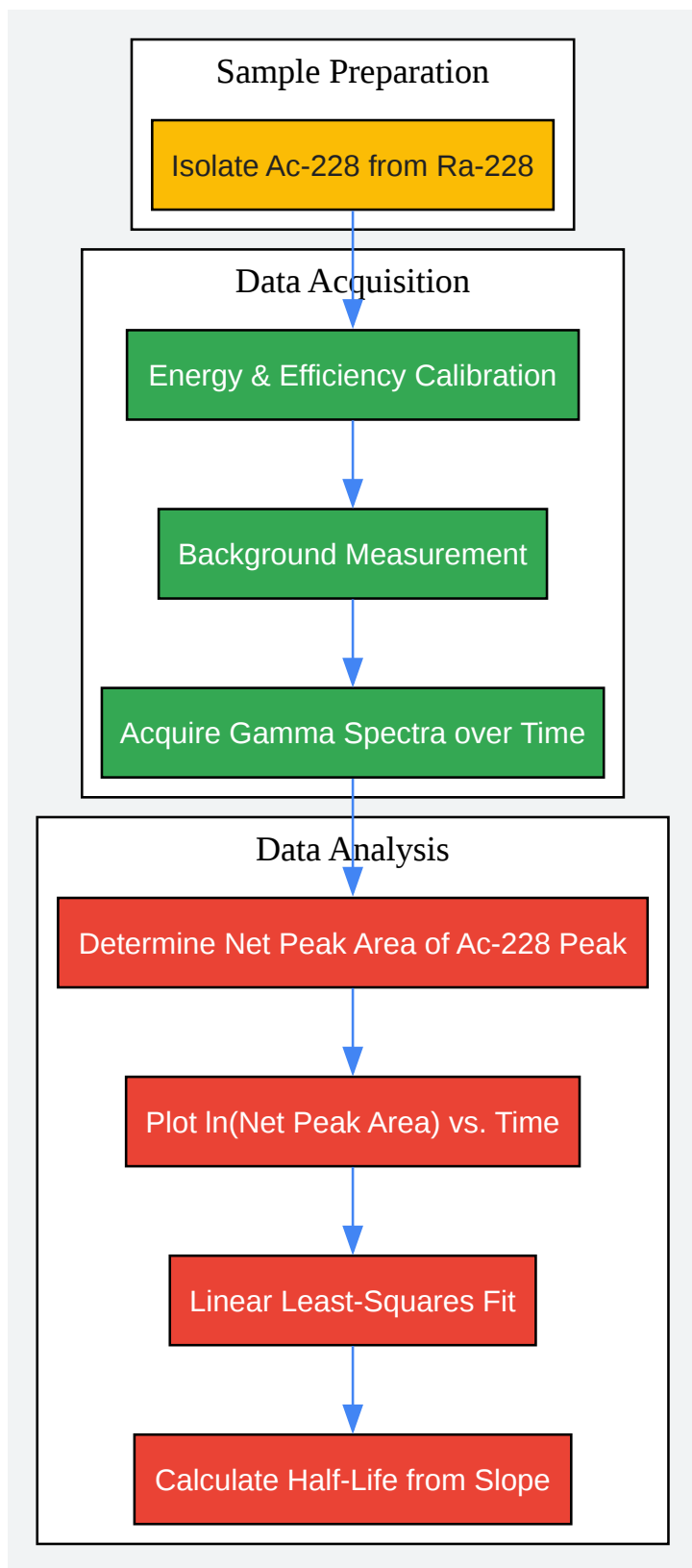
- Correct the background-subtracted count rates for dead time.

- Plot the natural logarithm of the corrected count rate (ln(R)) versus time.

- Perform a linear least-squares fit to the data. The slope of the line will be equal to the negative of the decay constant (λ).

- Calculate the half-life using the formula: $t_{1/2}$ = -ln(2) / slope.

Visualizations

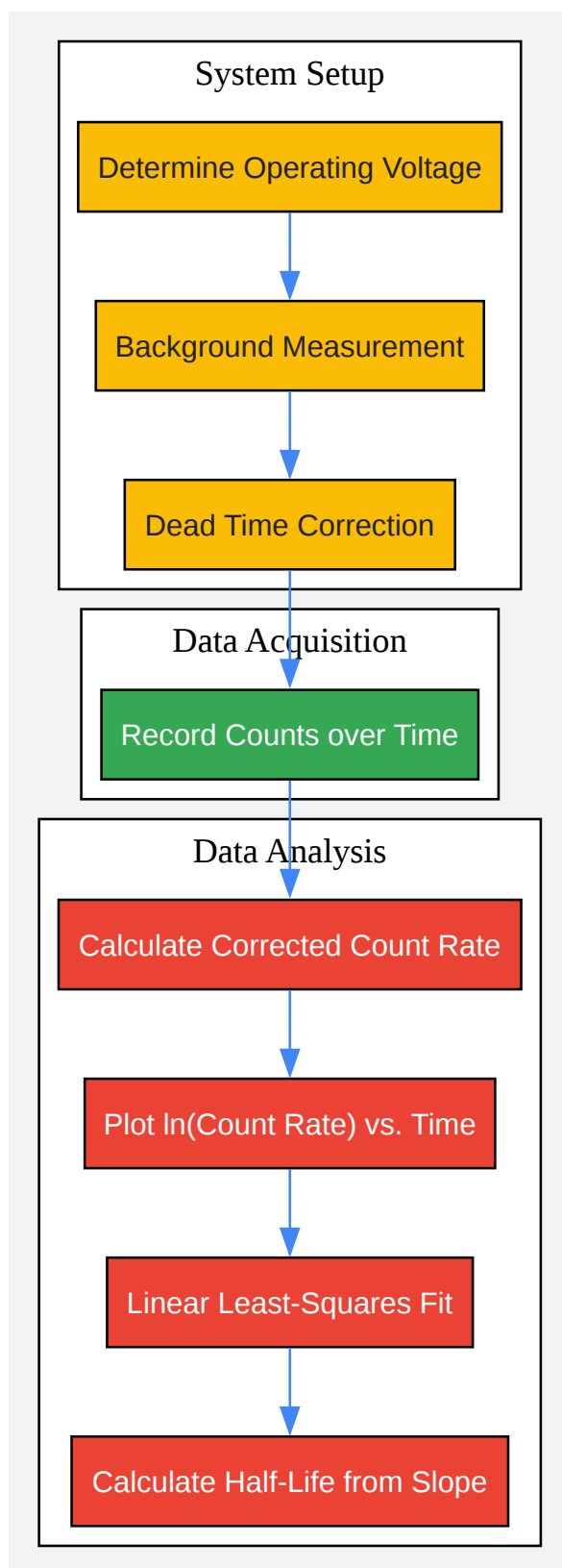Ac-228 —β⁻ decay→ Th-228

Caption: The decay scheme of **Actinium-228** to Thorium-228 via beta decay.

Sample Preparation

Isolate Ac-228 from Ra-228

Data Acquisition

Energy & Efficiency Calibration

Background Measurement

Acquire Gamma Spectra over Time

Data Analysis

Determine Net Peak Area of Ac-228 Peak

Plot ln(Net Peak Area) vs. Time

Linear Least-Squares Fit

Calculate Half-Life from Slope

Click to download full resolution via product page

Caption: Experimental workflow for half-life determination using gamma spectroscopy.

Tech Support

System Setup

Determine Operating Voltage

Background Measurement

Dead Time Correction

Data Acquisition

Record Counts over Time

Data Analysis

Calculate Corrected Count Rate

Plot ln(Count Rate) vs. Time

Linear Least-Squares Fit

Calculate Half-Life from Slope

Click to download full resolution via product page

Caption: Experimental workflow for half-life determination using Geiger-Müller counting.

> ### *Need Custom Synthesis?*
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
> *Email: info@benchchem.com or Request Quote Online.*

References

- 1. Preparation of an Actinium-228 Generator - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. radiacode.com [radiacode.com]

- 3. Actinium-228 - isotopic data and properties [chemlin.org]

- 4. radiacode.com [radiacode.com]

- 5. pubs.acs.org [pubs.acs.org]

- 6. pubs.usgs.gov [pubs.usgs.gov]

- To cite this document: BenchChem. [Determining the Half-Life of Actinium-228: An In-Depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201793#half-life-determination-of-actinium-228]

Disclaimer & Data Validity:

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Tech Support